

# An In-depth Technical Guide to Monohexyl Phthalate: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Monohexyl Phthalate

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## Abstract

**Monohexyl phthalate** (MHP) is the monoester metabolite of the plasticizer di(n-hexyl) phthalate (DnHP). As a member of the phthalate class of compounds, MHP is recognized as an endocrine-disrupting chemical with the potential to interfere with normal hormonal signaling pathways. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, metabolic fate, and molecular mechanisms of action of **monohexyl phthalate**. Detailed experimental protocols and visual representations of key biological pathways are included to support further research and drug development efforts in related fields.

## Chemical Identity and Structure

**Monohexyl phthalate** is a phthalic acid monoester formed by the condensation of one of the carboxylic acid groups of phthalic acid with a hexanol molecule.

Table 1: Chemical Identifiers for **Monohexyl Phthalate**

Identifier	Value	Citation
IUPAC Name	2-(hexyloxycarbonyl)benzoic acid	[1][2]
CAS Number	24539-57-9	[1][2][3]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>4</sub>	[1][3][4]
SMILES	CCCCCOC(=O)C1=CC=CC=C1C(=O)O	[1][5]
InChI Key	XOSNGXNHDRYFEF-UHFFFAOYSA-N	[1][5][6]

## Physicochemical Properties

The physicochemical properties of **monohexyl phthalate** are crucial for understanding its environmental fate, bioavailability, and toxicokinetics. It is generally characterized as a colorless to pale yellow liquid.[7] It exhibits solubility in organic solvents and has limited solubility in water.[7]

Table 2: Physicochemical Properties of **Monoethyl Phthalate**

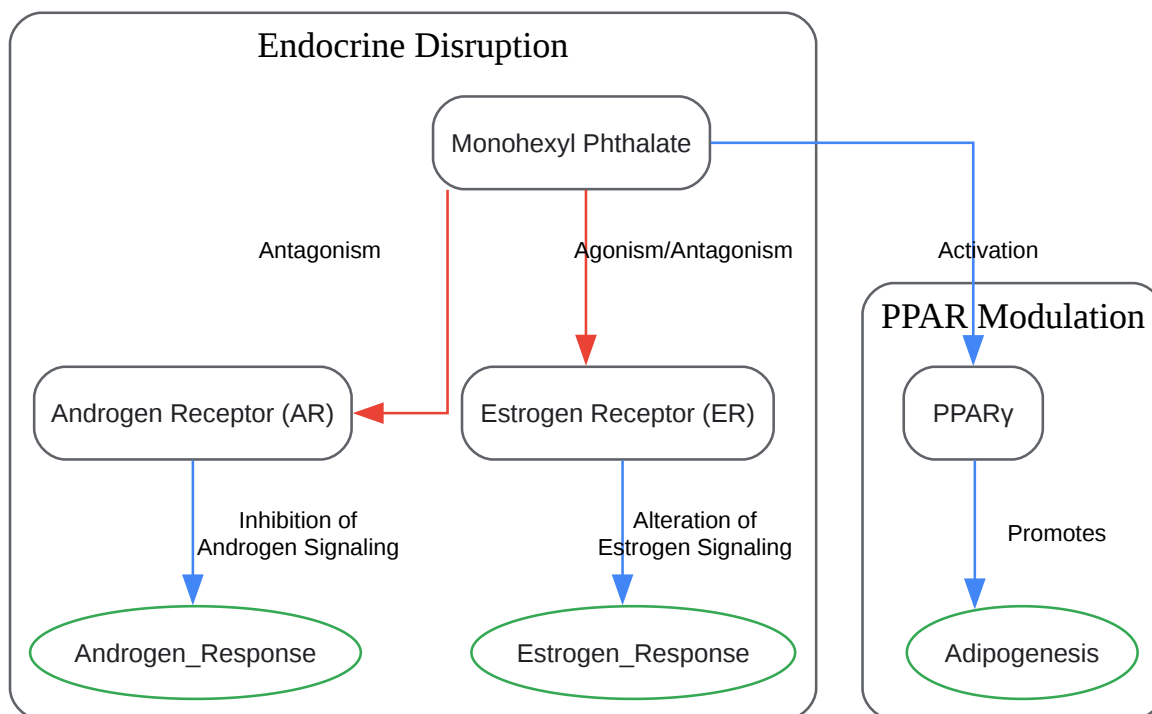
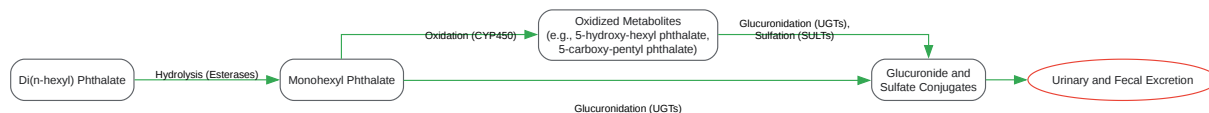
Property	Value	Citation
Molecular Weight	250.29 g/mol	[1][3]
Melting Point	-45.7 °C	
Boiling Point	81.6 °C (Note: Pressure not specified, likely reduced)	
Water Solubility	Limited (Quantitative data not readily available)	[7]
LogP (Octanol-Water Partition Coefficient)	~5.2 (experimental)	
Predicted XlogP	4.2	[6]
pKa (Predicted)	3.39 ± 0.36	

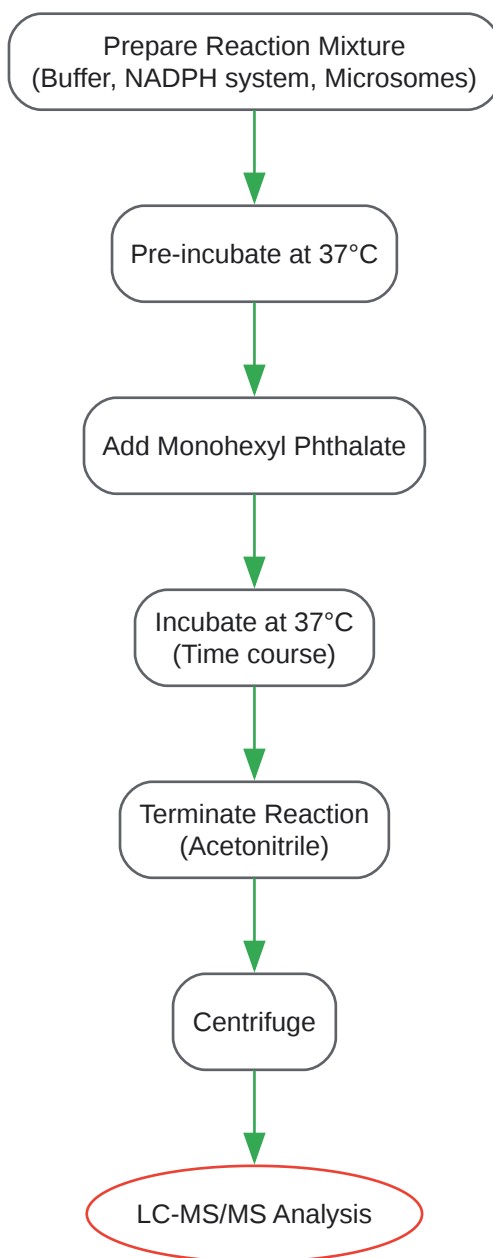
## Metabolism and Toxicokinetics

Mono-n-hexyl phthalate is the primary metabolite of di-n-hexyl phthalate (DnHP).<sup>[3]</sup> The metabolism of DnHP to MHP is a critical activation step, as the monoester form is often more biologically active than the parent diester.

### Metabolic Pathway

The primary metabolic pathway for di(n-hexyl) phthalate involves the hydrolysis of one of the ester linkages to form **monohexyl phthalate**. This reaction is catalyzed by various esterases present in the body. Further metabolism of **monohexyl phthalate** can occur, primarily through oxidation of the hexyl side chain and subsequent conjugation reactions, such as glucuronidation, to facilitate excretion. While detailed metabolic studies are more extensive for the structurally similar mono(2-ethylhexyl) phthalate (MEHP), the general pathways are considered analogous. For MEHP, secondary metabolites include hydroxylated and carboxylated derivatives.<sup>[8]</sup>





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